

Comparative Analysis of Mecoprop-P and its Dimethylammonium Salt Formulation

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This guide provides a detailed comparative analysis of **Mecoprop-P** (MCPP-p) and its dimethylammonium salt (DMAS) formulation, tailored for researchers, scientists, and drug development professionals. The focus is on the physicochemical properties, herbicidal efficacy, and toxicological profiles, supported by experimental data and methodologies.

Executive Summary

Mecoprop-P is the herbicidally active (R)-enantiomer of mecoprop, a selective, postemergence herbicide used to control broadleaf weeds.[1] It functions as a synthetic auxin, mimicking the plant hormone indole-3-acetic acid (IAA), which leads to uncontrolled growth and subsequent death in susceptible plants.[2][3] While the acid form (**Mecoprop-P**) is effective, it is often formulated as a salt, such as a dimethylammonium salt, to enhance its properties, particularly water solubility.[4] In an aqueous environment and in vivo, the dimethylammonium salt readily dissociates to the ionized form of **Mecoprop-P**, meaning both forms are expected to have similar absorption, distribution, and metabolism.[5]

Data Presentation Physicochemical Properties

The conversion of **Mecoprop-P** to its dimethylammonium salt significantly alters its physicochemical properties, most notably its molecular weight and water solubility. The



increased solubility of the salt formulation can be advantageous for product formulation and application.

Property	Mecoprop-P (Acid Form)	Mecoprop-P Dimethylammoniu m Salt	Reference(s)
Molecular Formula	C10H11ClO3	C12H18CINO3	[4][6]
Molecular Weight	214.65 g/mol	259.73 g/mol	[4][6]
Appearance	Colorless to brown crystalline solid	Dark amber liquid (in 48% water)	[4][6]
Water Solubility	620 mg/L at 20°C	Very soluble	[4][5]
Vapor Pressure	5.1×10^{-5} torr at 25° C	Data not available	[5]
рКа	3.7	Not applicable (is a salt)	[5]
LogP (Octanol-Water Partition Coefficient)	-0.19 at pH 7	Data not available	[5]

Toxicological Profile

The toxicological profiles of **Mecoprop-P** and its dimethylammonium salt are considered to be very similar because the salt rapidly dissociates to the active acid form in the body.[5]



Endpoint	Mecoprop-P (Acid Form)	Mecoprop-P Dimethylammoniu m Salt	Reference(s)
Acute Oral LD50 (Rat)	>500 - 5000 mg/kg (Slightly Toxic)	Data indicates similar low acute toxicity	[5][7]
Acute Dermal LD₅o (Rabbit)	>4000 mg/m³ (LC50)	>1000 mg/kg (no systemic toxicity at limit dose)	[5][6]
Eye Irritation	Severe irritant	Severe irritant	[5][6]
Skin Irritation	Moderate irritant	Minimal irritant	[5][6]
Skin Sensitization	Not a sensitizer	Not a sensitizer	[5][6]
Carcinogenicity	Suggestive evidence, but not sufficient to assess human carcinogenic potential	Expected to be similar to the acid form	[5]

Experimental Protocols Herbicidal Efficacy Assessment (Whole Plant Pot Assay)

This protocol is a standard method for evaluating and comparing the efficacy of different herbicide formulations.[8][9]

- Seed Germination and Plant Growth: Seeds of target weed species and a susceptible
 reference species are sown in pots filled with a standard soil mix.[8] The pots are maintained
 in a greenhouse under controlled conditions (temperature, light, humidity) until the plants
 reach a specific growth stage (e.g., 2-4 true leaves).[10]
- Herbicide Application: Prepare solutions of Mecoprop-P and Mecoprop-P DMAS at various concentrations.[11] The herbicides are applied to the plants using a precision bench sprayer to ensure uniform coverage.[8][11] Control groups are treated with a blank formulation (without the active ingredient).



- Assessment: At set intervals (e.g., 7, 14, and 21 days after treatment), the plants are
 assessed for visual signs of injury, such as epinasty, chlorosis, and necrosis.[8][11]
 Quantitative measurements, including plant height and fresh/dry biomass, are also taken.[10]
- Data Analysis: The data is analyzed to determine the dose-response relationship for each formulation and to calculate values such as the GR₅₀ (the dose required to reduce plant growth by 50%).

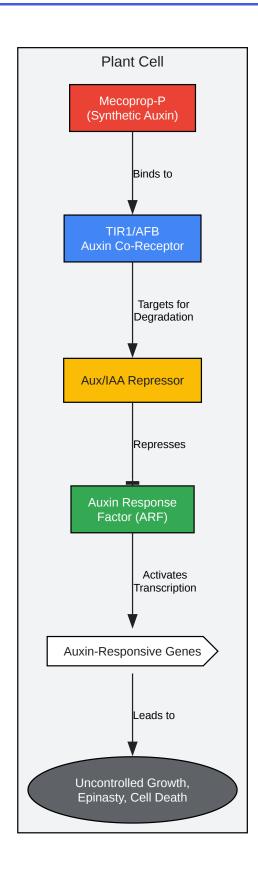
Soil Leaching Potential (Soil Column Study)

This method assesses the mobility of the herbicide formulations in soil, which is a key factor in their environmental risk profile.[12][13][14]

- Column Preparation: Columns are packed with a specific type of soil, sieved to a uniform particle size.[15] The soil is then saturated with a solution like 0.01M CaCl₂ to achieve a state of field capacity.[14][16]
- Herbicide Application: A known amount of Mecoprop-P or Mecoprop-P DMAS is applied to the surface of the soil column.[12][13] Radiolabeled compounds are often recommended for easier tracking.[14]
- Simulated Rainfall: A controlled amount of "artificial rain" (e.g., 0.01M CaCl₂) is applied to the top of the column over a set period to simulate leaching.[14][15]
- Leachate and Soil Analysis: The leachate (water that passes through the column) is collected
 and analyzed for the concentration of the herbicide and any major degradation products.[14]
 After the leaching period, the soil column is sectioned into segments, and the amount of
 herbicide in each segment is quantified.[15]
- Data Analysis: The results provide a profile of the herbicide's mobility in the soil, indicating its potential to reach groundwater.[14]

Visualizations Signaling Pathway of Mecoprop-P



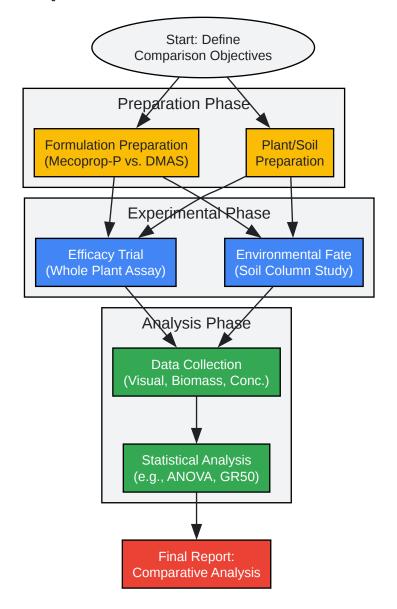


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Caption: Molecular mechanism of **Mecoprop-P** as a synthetic auxin mimic in a plant cell.



Comparative Experimental Workflow



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Caption: Workflow for the comparative analysis of **Mecoprop-P** and its DMAS formulation.

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